

Spectroscopic Characterization of 3,4-Dimethylthiophene-2-sulfonyl Chloride: A Technical Guide

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Compound of Interest

Compound Name:	3,4-Dimethylthiophene-2-sulfonyl chloride
CAS No.:	1227608-07-2
Cat. No.:	B110027

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This technical guide provides an in-depth analysis of the spectroscopic data for **3,4-dimethylthiophene-2-sulfonyl chloride** (CAS No. 1227608-07-2). As experimental spectra for this specific compound are not widely available in public databases, this guide will focus on predicted spectroscopic data, drawing upon established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS). The interpretations are further supported by comparative analysis with structurally related compounds to ensure a high degree of scientific integrity and practical utility for researchers, scientists, and professionals in drug development.

Molecular Structure and Spectroscopic Overview

3,4-Dimethylthiophene-2-sulfonyl chloride possesses a thiophene ring substituted with two methyl groups at the C3 and C4 positions and a sulfonyl chloride group at the C2 position. This substitution pattern gives rise to a unique set of spectroscopic signatures that are crucial for its

identification and characterization. The molecular formula is $C_6H_7ClO_2S_2$ with a molecular weight of 210.70 g/mol [1].

The following sections will provide a detailed breakdown of the expected ^1H NMR, ^{13}C NMR, IR, and MS data. The rationale behind the predicted values is explained to provide a deeper understanding of the structure-spectra correlation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. For **3,4-Dimethylthiophene-2-sulfonyl chloride**, both ^1H and ^{13}C NMR are invaluable for confirming the substitution pattern of the thiophene ring.

Proton (^1H) NMR Spectroscopy

The ^1H NMR spectrum is expected to show three distinct signals corresponding to the aromatic proton on the thiophene ring and the two methyl groups.

Table 1: Predicted ^1H NMR Chemical Shifts for **3,4-Dimethylthiophene-2-sulfonyl chloride**

Protons	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration
Thiophene-H (C5-H)	7.0 - 7.5	Singlet (s)	1H
Methyl-H (C3-CH ₃)	2.2 - 2.5	Singlet (s)	3H
Methyl-H (C4-CH ₃)	2.0 - 2.3	Singlet (s)	3H

Expertise & Experience: The lone aromatic proton at the C5 position is expected to resonate in the downfield region (7.0-7.5 ppm) due to the deshielding effect of the aromatic ring current and the electron-withdrawing sulfonyl chloride group. The two methyl groups at C3 and C4 will appear as sharp singlets, with the C3-methyl potentially being slightly more deshielded due to its proximity to the sulfonyl chloride group. The lack of adjacent protons for all signals leads to the prediction of singlets for all peaks.

Carbon-13 (^{13}C) NMR Spectroscopy

The ^{13}C NMR spectrum will provide information on the carbon skeleton of the molecule. Six distinct signals are expected, corresponding to the four carbons of the thiophene ring and the two methyl carbons.

Table 2: Predicted ^{13}C NMR Chemical Shifts for **3,4-Dimethylthiophene-2-sulfonyl chloride**

Carbon	Predicted Chemical Shift (δ , ppm)
C2 (C-SO ₂ Cl)	140 - 145
C5 (C-H)	125 - 130
C3 (C-CH ₃)	135 - 140
C4 (C-CH ₃)	130 - 135
C3-CH ₃	14 - 17
C4-CH ₃	13 - 16

Trustworthiness: The chemical shifts are predicted based on the known effects of substituents on the thiophene ring. The carbon atom (C2) directly attached to the electron-withdrawing sulfonyl chloride group is expected to be the most deshielded. The other ring carbons will have chemical shifts typical for substituted thiophenes[2][3][4]. The methyl carbons will appear in the characteristic upfield region for alkyl groups.

Experimental Protocol for NMR Data Acquisition

A standard protocol for acquiring high-quality NMR spectra for compounds like **3,4-Dimethylthiophene-2-sulfonyl chloride** is as follows:

- **Sample Preparation:** Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, Acetone-d₆, or DMSO-d₆) in a 5 mm NMR tube. The choice of solvent is critical and should be one in which the compound is fully soluble and does not react.
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for better signal dispersion and resolution.

- ^1H NMR Acquisition:
 - Tune and shim the probe for the specific sample.
 - Acquire a standard one-pulse ^1H spectrum with a 30-degree pulse angle and a relaxation delay of 1-2 seconds.
 - Typically, 8 to 16 scans are sufficient for a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire a proton-decoupled ^{13}C spectrum.
 - A larger number of scans (e.g., 1024 or more) will be necessary due to the lower natural abundance of ^{13}C .
 - A relaxation delay of 2-5 seconds is recommended.
- Data Processing: Process the acquired Free Induction Decay (FID) with an appropriate window function (e.g., exponential multiplication) and Fourier transform. Phase and baseline correct the resulting spectrum and reference it to the residual solvent peak or an internal standard (e.g., TMS)[5][6].

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule. The IR spectrum of **3,4-Dimethylthiophene-2-sulfonyl chloride** will be dominated by the characteristic vibrations of the sulfonyl chloride group and the substituted thiophene ring.

Table 3: Predicted IR Absorption Frequencies for **3,4-Dimethylthiophene-2-sulfonyl chloride**

Functional Group	Predicted Wavenumber (cm ⁻¹)	Intensity
Asymmetric SO ₂ Stretch	1370 - 1390	Strong
Symmetric SO ₂ Stretch	1170 - 1190	Strong
C-H Stretch (Aromatic)	3050 - 3150	Medium
C-H Stretch (Aliphatic)	2850 - 3000	Medium
C=C Stretch (Thiophene Ring)	1500 - 1600	Medium-Weak
S-Cl Stretch	600 - 700	Medium

Authoritative Grounding: The most prominent and diagnostic peaks in the IR spectrum will be the strong absorptions corresponding to the asymmetric and symmetric stretching vibrations of the S=O bonds in the sulfonyl chloride group, typically found around 1380 cm⁻¹ and 1180 cm⁻¹, respectively[7][8]. The presence of the thiophene ring will be indicated by C-H and C=C stretching vibrations.

Experimental Protocol for IR Data Acquisition

- Sample Preparation:
 - Neat Liquid: If the compound is a liquid, a thin film can be prepared between two KBr or NaCl plates.
 - Solution: Alternatively, dissolve the compound in a suitable solvent (e.g., CCl₄ or CS₂) that has minimal absorption in the regions of interest.
 - ATR: For Attenuated Total Reflectance (ATR) IR, a small amount of the sample is placed directly on the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the mid-IR range (typically 4000 to 400 cm⁻¹).
- Data Processing: Perform a background subtraction using the spectrum of the pure solvent or an empty sample holder.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is crucial for confirming its identity and structure.

Table 4: Predicted Key Mass Fragments for **3,4-Dimethylthiophene-2-sulfonyl chloride**

m/z	Predicted Fragment
210/212	$[M]^+$ (Molecular Ion)
175	$[M - Cl]^+$
111	$[M - SO_2Cl]^+$
99/101	$[SO_2Cl]^+$

Causality Behind Experimental Choices: The molecular ion peak ($[M]^+$) is expected at m/z 210, with an isotopic peak at m/z 212 ($[M+2]^+$) with an intensity of approximately one-third of the molecular ion peak, which is characteristic of the presence of a chlorine atom. A significant fragment would be the loss of a chlorine radical to give a cation at m/z 175. The loss of the entire sulfonyl chloride group as a radical would result in a prominent peak at m/z 111, corresponding to the 3,4-dimethylthiophenyl cation. The sulfonyl chloride cation itself may be observed at m/z 99 and 101.

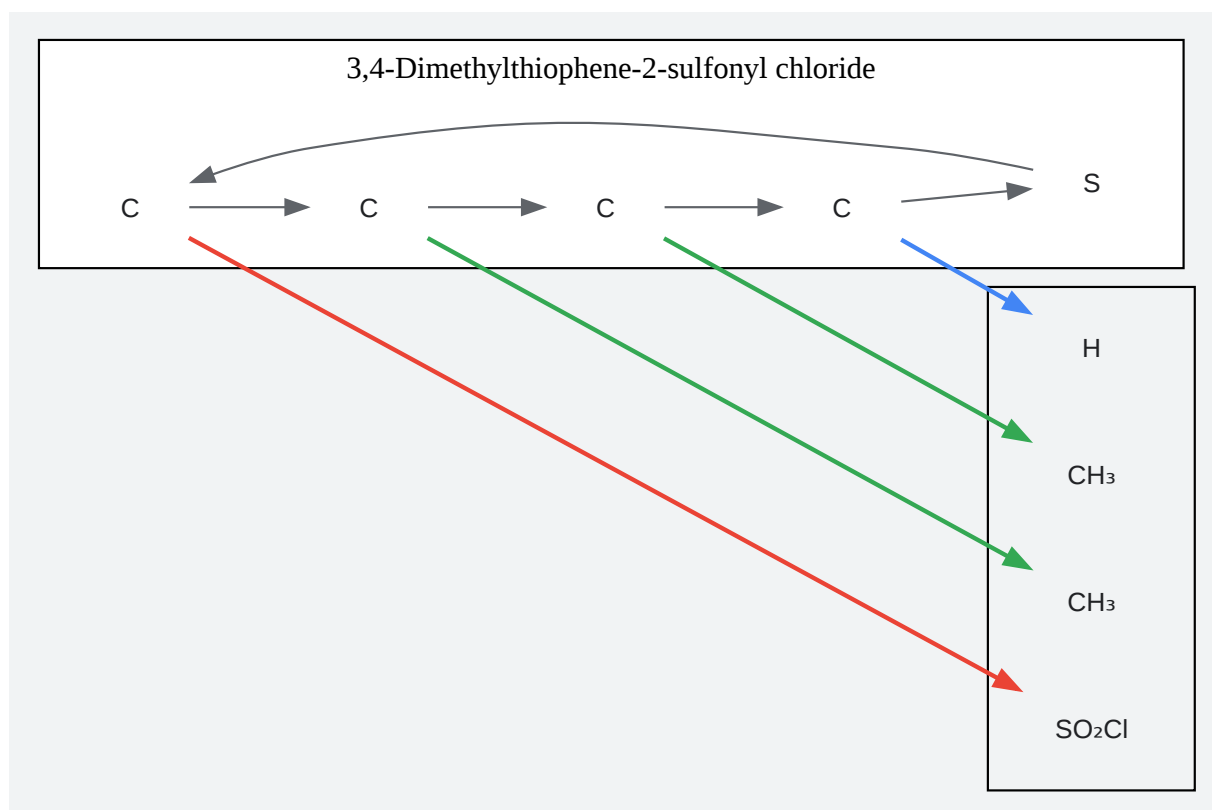
Experimental Protocol for MS Data Acquisition

- **Sample Introduction:** Introduce the sample into the mass spectrometer via a suitable method such as direct infusion, or coupled with a separation technique like Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS).
- **Ionization:** Utilize an appropriate ionization technique. Electron Ionization (EI) is a common choice for relatively volatile and stable compounds and would likely produce the fragmentation pattern described above. Softer ionization techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI) could be used to enhance the observation of the molecular ion.

- Mass Analysis: Use a mass analyzer such as a quadrupole, time-of-flight (TOF), or ion trap to separate the ions based on their mass-to-charge ratio.
- Detection: Detect the separated ions to generate the mass spectrum.

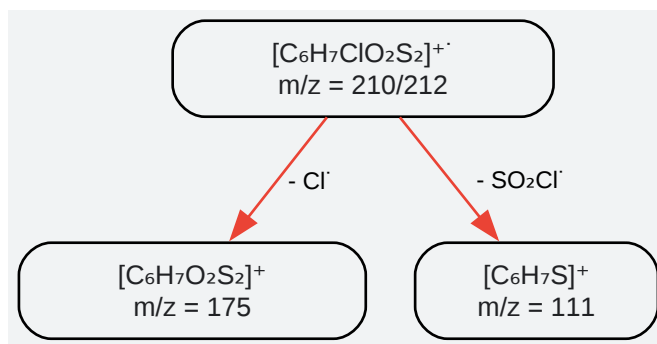
Visualization of Molecular Structure and Fragmentation

The following diagrams, generated using the DOT language, illustrate the molecular structure and a plausible mass spectrometry fragmentation pathway.



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Caption: Molecular structure of **3,4-Dimethylthiophene-2-sulfonyl chloride**.



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Caption: Plausible mass spectrometry fragmentation pathway.

Conclusion

This technical guide has presented a comprehensive overview of the predicted spectroscopic data for **3,4-Dimethylthiophene-2-sulfonyl chloride**. By combining theoretical predictions with comparative data from analogous structures, we have provided a robust framework for the identification and characterization of this compound. The detailed protocols and interpretations serve as a valuable resource for scientists engaged in synthetic chemistry and drug discovery, enabling them to confidently work with this and related molecules.

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